

Foreword: A Proactive Approach to Chemical Safety

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Compound of Interest

Compound Name: *2-Bromo-5-methylbenzoic acid*

Cat. No.: *B1267906*

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In the landscape of modern drug discovery and organic synthesis, **2-Bromo-5-methylbenzoic acid** stands out as a versatile and valuable intermediate.^[1] Its unique molecular structure, featuring a carboxylic acid, a methyl group, and a bromine atom on a benzene ring, provides a reactive scaffold for constructing complex, biologically active molecules and advanced materials.^{[1][2]} However, its utility in the laboratory is intrinsically linked to a thorough understanding and rigorous application of safety protocols. This guide is designed not as a mere checklist, but as a technical resource for the experienced scientist. It aims to elucidate the "why" behind the "how," fostering a culture of safety that is both intelligent and intuitive. By grounding our procedures in the fundamental chemical and toxicological properties of this compound, we can ensure that innovation and safety proceed hand-in-hand.

Chemical and Physical Profile

A foundational understanding of a compound's properties is the first step in a comprehensive safety assessment. These characteristics dictate its behavior under various laboratory conditions and inform the specific handling and storage requirements.

Property	Value	Source(s)
CAS Number	6967-82-4	[1][3][4]
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2][3][4]
Molecular Weight	215.04 - 215.05 g/mol	[1][2][3][4]
Appearance	White to off-white crystalline powder/solid	[1][2][3]
Melting Point	136-143 °C	[1][2][3]
Boiling Point	311.6±30.0 °C (Predicted)	[2]
Solubility	Slightly soluble in chloroform and methanol	[2]
pKa	2.92±0.10 (Predicted)	[2]

Hazard Identification and GHS Classification

2-Bromo-5-methylbenzoic acid is classified as hazardous.[5] The following Globally Harmonized System (GHS) classifications are consistently reported across multiple safety data sheets. Understanding these hazards is critical for risk mitigation.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

(Source: Synthesis of data from[5][6][7])

Signal Word:Warning[5][6][8]

Hazard Pictograms:

The Core of Safety: Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is the most direct and effective control measure for preventing personal exposure. The selection of PPE must directly address the identified hazards of skin/eye irritation, inhalation, and ingestion.

Protection Type	Specification	Rationale and Field Insights
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).[5][7]	The crystalline powder form poses a significant risk of mechanical eye injury and chemical irritation. Standard safety glasses are insufficient; side-shields are mandatory to protect against airborne particles generated during weighing and transfer.
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile). Inspected prior to use.[6] A lab coat or chemical-resistant apron.[9]	The compound is a known skin irritant.[6][7] Gloves must be inspected for pinholes or degradation before each use. A lab coat prevents contamination of personal clothing. For larger quantities, impervious clothing may be necessary.[6]
Respiratory Protection	Use only in a well-ventilated area, preferably a certified chemical fume hood.[5][7] If engineering controls are insufficient or irritation is experienced, a NIOSH/MSHA approved respirator with a particulate filter is required.[5][6][7]	As a fine powder, the compound can easily become airborne, posing an inhalation hazard that may cause respiratory irritation.[6][7] All weighing and transfer operations should be performed within a fume hood to minimize aerosolization.

Laboratory Handling and Storage Protocols

A self-validating safety system involves embedding checks and best practices into the standard workflow. The following protocols are designed to minimize risk at every stage of the chemical's lifecycle in the lab.

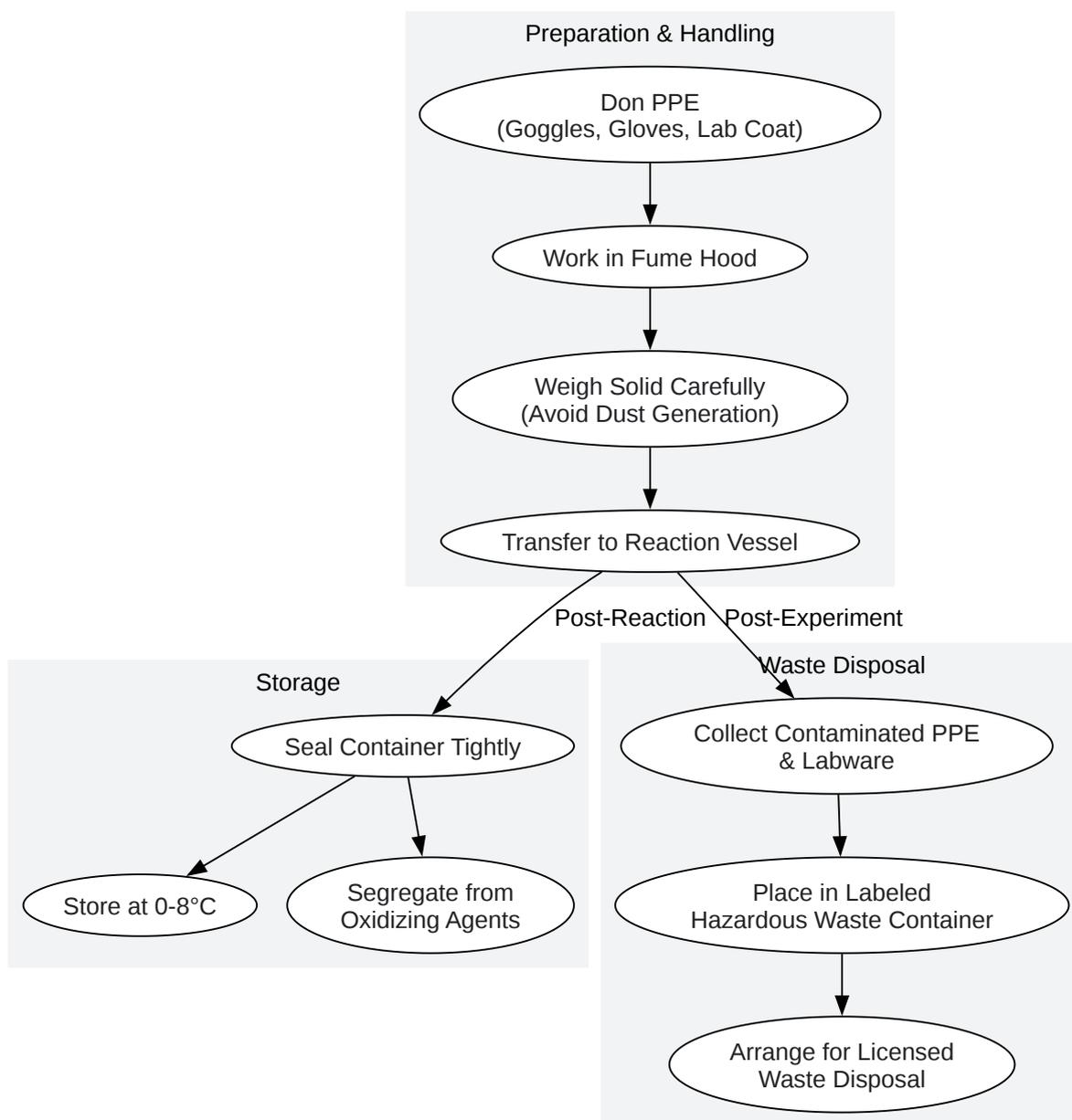
Engineering and Administrative Controls

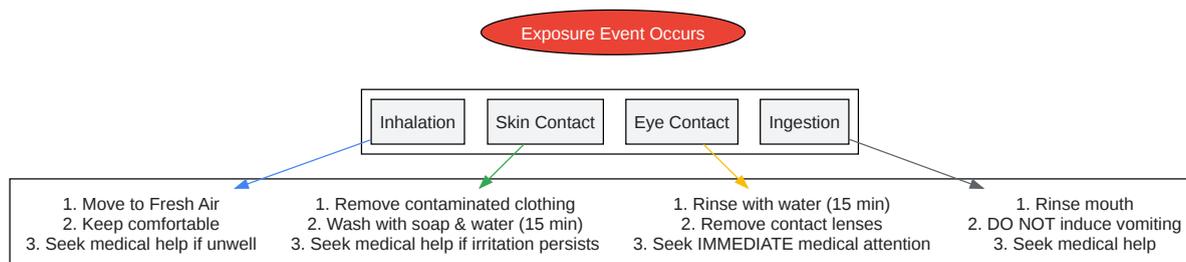
- Primary Engineering Control: Always handle **2-Bromo-5-methylbenzoic acid** in a properly functioning chemical fume hood to control dust and vapor exposure.[5]
- Ventilation: Ensure the laboratory is well-ventilated to prevent the accumulation of dust.[10][11]
- Eye Wash and Safety Shower: Eyewash stations and safety showers must be readily accessible and tested regularly.[5][12]
- Work Practices: Avoid the formation of dust during handling.[11] Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[7][10] Wash hands thoroughly after handling, especially before leaving the laboratory.[7][13]

Chemical Storage

Proper storage is crucial for maintaining chemical integrity and preventing hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated place.[5][7][11] A recommended storage temperature is between 0-8°C.[1]
- Container: Keep the container tightly closed and securely sealed.[5][7][11]
- Incompatibilities: Store away from strong oxidizing agents.[7][12]
- Labeling: Ensure all containers are clearly labeled with the chemical name and associated hazards.





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Caption: Decision-making workflow for first aid response to exposure.

Accidental Release Measures

- Personal Precautions: Avoid all personal contact. [10]Wear the prescribed PPE. [6]Evacuate unnecessary personnel. [6][11]* Environmental Precautions: Prevent spillage from entering drains or water courses. [10]* Containment and Cleanup: Use dry clean-up procedures and avoid generating dust. [10]Carefully sweep up or vacuum the material and place it into a suitable, labeled container for disposal. [12]Wash the spill area thoroughly with soap and water. [10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. [6][11]* Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon oxides and hydrogen bromide. [7][8]* Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear. [7][13]

Disposal Considerations

All waste generated from the use of **2-Bromo-5-methylbenzoic acid** must be treated as hazardous.

- **Chemical Waste:** Dispose of the chemical and any heavily contaminated materials in a designated, labeled hazardous waste container. [7][14]* **Contaminated PPE:** Contaminated gloves, weigh boats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste. [14]* **Regulatory Compliance:** All disposal practices must be in accordance with applicable federal, state, and local regulations. [7][13] Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Toxicological and Reactivity Profile

- **Toxicology:** The toxicological properties have not been fully investigated. [7] However, the available data indicates it is harmful if swallowed and causes skin, eye, and respiratory irritation. [6][7]* **Chemical Stability:** The compound is stable under normal, recommended storage conditions. [5][7]* **Reactivity:** It is incompatible with strong oxidizing agents. [7][12]* **Hazardous Decomposition Products:** Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen bromide. [7][8]

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